

Proper Disposal of Methyl 2-(hydroxymethyl)isonicotinate: A Comprehensive Guide

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Compound of Interest

Compound Name: Methyl 2-(hydroxymethyl)isonicotinate

Cat. No.: B1317243

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For Immediate Use by Laboratory Professionals

This guide provides essential safety and logistical information for the proper disposal of **Methyl 2-(hydroxymethyl)isonicotinate**. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard environmental regulations.

Immediate Safety and Handling

Methyl 2-(hydroxymethyl)isonicotinate is a chemical compound that requires careful handling. Based on available safety data, it is classified as an irritant.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) are mandatory.
- **Body Protection:** A standard laboratory coat must be worn and fully buttoned.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.

In Case of Exposure:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.
- **Skin Contact:** Wash the affected area thoroughly with soap and water. Remove any contaminated clothing. If irritation persists, seek medical advice.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Disposal Procedures

The primary method for the disposal of **Methyl 2-(hydroxymethyl)isonicotinate** is through a licensed hazardous waste disposal service. Do not dispose of this chemical down the drain or in regular solid waste.

For laboratories equipped to handle chemical transformations, a potential neutralization procedure involves the hydrolysis of the methyl ester to its corresponding carboxylic acid, 2-(hydroxymethyl)isonicotinic acid. This transformation converts the compound into a potentially less hazardous form, though the resulting product is still an irritant and must be disposed of as chemical waste.

Experimental Protocol: Saponification of Methyl 2-(hydroxymethyl)isonicotinate

This protocol is adapted from a procedure for the hydrolysis of the analogous ethyl ester.

Materials:

- **Methyl 2-(hydroxymethyl)isonicotinate**
- Potassium hydroxide (KOH)
- Tetrahydrofuran (THF)

- Deionized water
- Nitric acid (HNO₃) or Hydrochloric acid (HCl) for neutralization
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Stirring apparatus
- pH meter or pH paper

Procedure:

- **Dissolution:** In a round-bottom flask, dissolve **Methyl 2-(hydroxymethyl)isonicotinate** in a 1:1 mixture of Tetrahydrofuran (THF) and water.
- **Addition of Base:** Add approximately 3 equivalents of solid Potassium Hydroxide (KOH) to the solution.
- **Reflux:** Heat the mixture to reflux (approximately 100°C) with stirring for about 20 hours to ensure complete hydrolysis.
- **Cooling:** After the reaction is complete, cool the mixture to room temperature, and then further cool in an ice-water bath.
- **Neutralization:** Slowly add nitric acid or hydrochloric acid to the cooled solution to neutralize the excess KOH and protonate the carboxylate, adjusting the pH to between 4 and 5.^{[1][2]}
- **Waste Collection:** The resulting aqueous solution containing 2-(hydroxymethyl)isonicotinic acid should be collected in a designated hazardous waste container.

Quantitative Data for Saponification:

Parameter	Value/Description
Reactant Concentration	Not specified, but a typical laboratory scale would be in the range of 0.1-1 M.
Base (KOH)	3 equivalents relative to the starting ester. [1] [2]
Solvent	1:1 (v/v) mixture of Tetrahydrofuran (THF) and Water. [1] [2]
Reaction Temperature	100°C (Reflux). [1] [2]
Reaction Time	20 hours. [1] [2]
Final pH	4-5. [1] [2]

Final Disposal Pathway

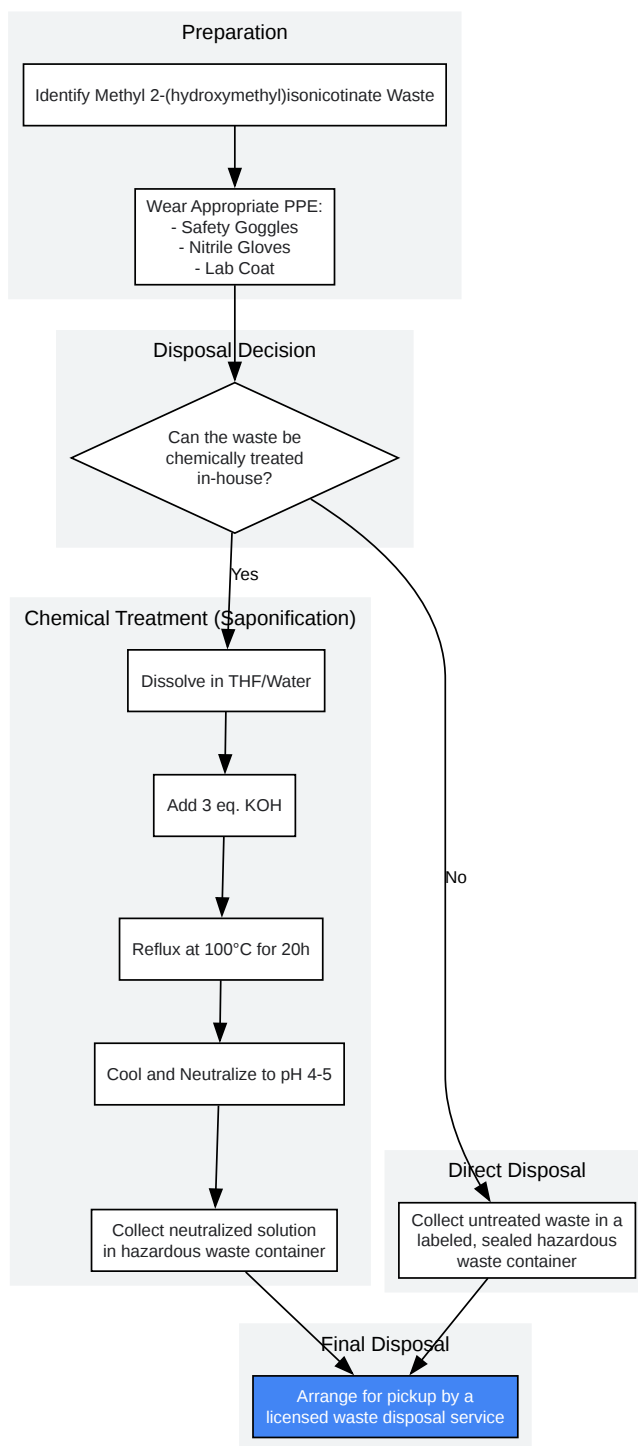
All materials contaminated with **Methyl 2-(hydroxymethyl)isonicotinate**, including the neutralized solution, empty containers, and absorbent materials from spills, must be treated as hazardous waste.

- **Untreated Waste:** Collect pure **Methyl 2-(hydroxymethyl)isonicotinate** and any solutions containing it in a clearly labeled, sealed, and compatible hazardous waste container.
- **Treated Waste:** The neutralized aqueous solution from the saponification procedure should also be collected in a designated hazardous waste container.
- **Contaminated Materials:** All disposable items that have come into contact with the chemical, such as gloves, pipette tips, and paper towels, should be placed in a sealed bag and disposed of as solid hazardous waste.

Arrange for pickup and disposal by a licensed environmental waste management company in accordance with local, state, and federal regulations.

Disposal Workflow

Disposal Workflow for Methyl 2-(hydroxymethyl)isonicotinate



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Caption: Decision workflow for the disposal of **Methyl 2-(hydroxymethyl)isonicotinate**.

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References

- 1. 2-(Hydroxymethyl)isonicotinic acid | 915140-06-6 [chemicalbook.com]
- 2. 2-(Hydroxymethyl)isonicotinic acid CAS#: 915140-06-6 [m.chemicalbook.com]
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